

# 1-Tridecanesulfonic Acid Sodium Salt: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Tridecanesulfonic Acid Sodium Salt

Cat. No.: B1324511

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the basic properties of **1-Tridecanesulfonic acid sodium salt**, a long-chain anionic surfactant with applications in various scientific and industrial fields, including pharmaceuticals. This document consolidates key physicochemical data, outlines relevant experimental protocols, and presents visualizations to aid in understanding its characteristics and applications.

## Core Properties and Identification

**1-Tridecanesulfonic acid sodium salt** is an organic sodium salt belonging to the family of alkyl sulfonates. Its amphiphilic nature, characterized by a long hydrophobic alkyl chain and a hydrophilic sulfonate headgroup, imparts its surface-active properties.

Property	Value	Reference
Chemical Name	Sodium 1-tridecanesulfonate	[1][2]
CAS Number	5802-89-1	[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>27</sub> NaO <sub>3</sub> S	[1][2]
Molecular Weight	286.41 g/mol	[1][2]
Appearance	White powder or crystal	[1][3]

## Physicochemical Data

The physicochemical properties of **1-Tridecanesulfonic acid sodium salt** are crucial for its application as a surfactant and in formulations.

Property	Value	Reference
Melting Point	185-189 °C[4] or 196 °C[5]	[4][5]
Boiling Point	140 °C (literature)	[5]
Density	Data not available	
Water Solubility	Soluble in hot water	
Critical Micelle Concentration (CMC)	Estimated 1–5 mM	

Note: The conflicting melting point data suggests the need for experimental verification. The reported boiling point may be decomposition temperature under standard conditions.

## Key Applications in Research and Development

**1-Tridecanesulfonic acid sodium salt** serves several important functions in laboratory and industrial settings, particularly within the pharmaceutical sciences.

- **Anionic Surfactant:** Its primary role is as a surfactant, where it lowers the surface tension of liquids, enabling the formation of emulsions and foams. This property is valuable in various formulations, including detergents and personal care products.[1]
- **Ion-Pair Chromatography Reagent:** In analytical chemistry, it is employed as an ion-pairing agent in High-Performance Liquid Chromatography (HPLC).[3] It forms a neutral ion pair with positively charged analytes, allowing for their separation on a reversed-phase column. This is particularly useful for the analysis of basic drugs.[6][7]
- **Drug Formulation:** While not a primary active pharmaceutical ingredient (API), long-chain alkyl sulfonates are considered as potential counter-ions in drug salt formation. The choice of a counter-ion can significantly influence a drug's solubility, stability, and bioavailability.

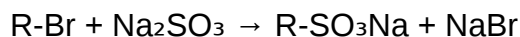
## Experimental Protocols

Detailed experimental protocols are essential for the accurate characterization and application of **1-Tridecanesulfonic acid sodium salt**.

### Synthesis of 1-Tridecanesulfonic Acid Sodium Salt

A general method for the synthesis of sodium alkyl sulfonates involves the reaction of an alkyl halide with sodium sulfite.[8]

Reaction:



Example Protocol (adapted for 1-tridecanesulfonate):

- **Reactants:** 1-bromotridecane (the alkyl halide) and a stoichiometric excess of anhydrous sodium sulfite are used.[9] A phase-transfer catalyst, such as a quaternary ammonium salt, can be added to facilitate the reaction between the organic and aqueous phases.
- **Solvent:** A mixture of water and a suitable organic solvent (e.g., ethanol) is often used to dissolve the reactants.
- **Reaction Conditions:** The mixture is heated under reflux with vigorous stirring for several hours. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up and Purification:** After the reaction is complete, the organic solvent is removed by distillation. The aqueous solution is then cooled to precipitate the sodium 1-tridecanesulfonate. The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.[8]

### Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of a surfactant. The surface tension method is a common and reliable technique for its determination.

Principle: The surface tension of a surfactant solution decreases as the concentration of the surfactant increases. Once the CMC is reached, the surface becomes saturated with surfactant monomers, and further additions of the surfactant lead to the formation of micelles in the bulk solution, resulting in a plateau or a much smaller change in surface tension.

General Protocol:

- Prepare a series of solutions: A range of concentrations of **1-Tridecanesulfonic acid sodium salt** in deionized water are prepared.
- Measure surface tension: The surface tension of each solution is measured using a tensiometer (e.g., using the du Noüy ring method or Wilhelmy plate method).
- Plot the data: A graph of surface tension versus the logarithm of the surfactant concentration is plotted.
- Determine the CMC: The CMC is identified as the concentration at the point of inflection in the plot, where the slope of the curve changes significantly.

## Ion-Pair Chromatography for Basic Drugs

**1-Tridecanesulfonic acid sodium salt** can be used as an ion-pairing reagent in reversed-phase HPLC to improve the retention and separation of basic analytes.[\[6\]](#)[\[7\]](#)

General Protocol:

- Mobile Phase Preparation: A buffered aqueous solution containing a specific concentration of **1-Tridecanesulfonic acid sodium salt** (typically in the mM range) is prepared.[\[10\]](#)[\[11\]](#) The pH of the mobile phase is adjusted to ensure the analyte is in its ionized form. An organic modifier (e.g., acetonitrile or methanol) is added to control the retention time.
- Column: A reversed-phase column (e.g., C8 or C18) is used.
- Equilibration: The column is thoroughly equilibrated with the mobile phase containing the ion-pairing reagent to ensure the stationary phase is saturated.
- Sample Analysis: The sample containing the basic drug is injected into the HPLC system. The ion-pairing reagent in the mobile phase forms a neutral complex with the positively

charged drug, which then partitions onto the hydrophobic stationary phase.

- Detection: The separated analytes are detected using a suitable detector, such as a UV-Vis detector.

## Biological and Toxicological Profile

The biological activity of **1-Tridecanesulfonic acid sodium salt** is primarily related to its surfactant properties. High concentrations can disrupt cell membranes. Toxicological data for the specific C13 sulfonate is limited, but information on related long-chain alkyl sulfonates provides some insights.

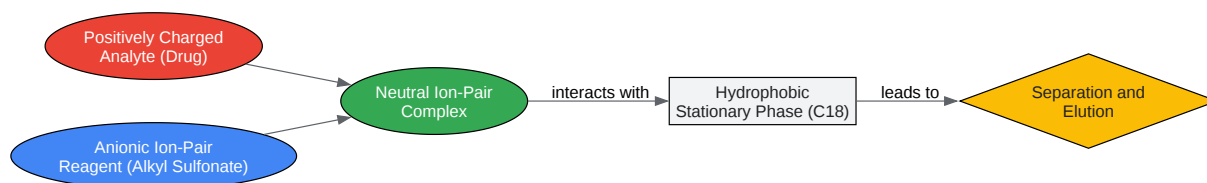
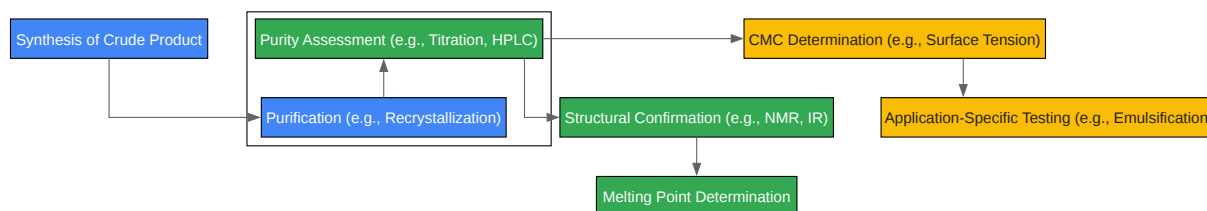
- Irritation: Similar to other anionic surfactants, it may cause skin and eye irritation.[1]
- Toxicity: Studies on secondary alkane sulfonates (C13-C17) in rats have shown a no-observed-adverse-effect level (NOAEL) of 168 mg/kg bw/day for males and 227 mg/kg bw/day for females in a chronic toxicity study.[12] The acute oral LD50 in rats for this group of compounds is greater than 500 mg/kg.[12]
- Environmental Impact: Linear alkylbenzene sulfonates, a related class of surfactants, are known to be toxic to aquatic organisms.[13] However, **1-tridecanesulfonic acid sodium salt** is reported to have good biodegradability.[1]

It is important to note that long-chain alkyl groups in other molecular contexts have been shown to enhance anti-HIV activity by interacting with the lipid bilayer of the virus.[14] However, there is no specific data to suggest this activity for **1-tridecanesulfonic acid sodium salt** itself.

## Visualizations

To further clarify the concepts discussed, the following diagrams are provided.

## Workflow for Anionic Surfactant Characterization



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 5802-89-1: Sodium 1-tridecyl sulfate | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. 5802-89-1|Sodium 1-Tridecanesulfonate [Reagent for Ion-Pair Chromatography]|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 3. Sodium 1-Tridecanesulfonate | 5802-89-1 | TCI AMERICA [[tcichemicals.com](http://tcichemicals.com)]
- 4. [pfaltzandbauer.com](http://pfaltzandbauer.com) [[pfaltzandbauer.com](http://pfaltzandbauer.com)]

- 5. echemi.com [echemi.com]
- 6. HPLC Analysis of Basic Drugs and Acidic Counter-Ions by Mixed-Mode Chromatography | SIELC Technologies [sielc.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Tridecane, 1-bromo- [webbook.nist.gov]
- 10. researchgate.net [researchgate.net]
- 11. Ion-Pairing Reverse-Phase High Performance Liquid Chromatography Method for Simultaneous Estimation of Atenolol and Indapamide in Bulk and Combined Dosage Form - PMC [pmc.ncbi.nlm.nih.gov]
- 12. govinfo.gov [govinfo.gov]
- 13. ICSC 1602 - C10-13 ALKYL BENZENESULFONIC ACID, SODIUM SALT [chemicalsafety.ilo.org]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1-Tridecanesulfonic Acid Sodium Salt: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324511#1-tridecanesulfonic-acid-sodium-salt-basic-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)